

Technical Guide: Safety and Handling of Ethynyl Estradiol-13C2

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Compound of Interest

Compound Name: Ethynyl Estradiol-13C2

Cat. No.: B12428364

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Abstract

Ethynyl Estradiol-13C2 is a stable isotope-labeled version of Ethynyl Estradiol, a potent synthetic estrogen widely used in pharmaceutical research and development. Due to its potent biological activity, understanding its safety profile and handling requirements is critical for ensuring laboratory safety. This technical guide provides a comprehensive overview of the safety data for **Ethynyl Estradiol-13C2**. It includes detailed information on physical and chemical properties, hazard identification, toxicology, and safe handling procedures. Furthermore, this guide presents a representative experimental protocol for acute toxicity testing and illustrates the compound's primary signaling pathway and a standard laboratory handling workflow.

Compound Identification

Ethynyl Estradiol-13C2 is structurally identical to its parent compound, Ethynyl Estradiol, with the exception of two Carbon-13 isotopes at the ethynyl group. This labeling is primarily for use as an internal standard or tracer in quantitative analyses.^[1]

Identifier	Value	Source
Product Name	Ethynyl Estradiol-13C2	[2]
Synonyms	17 α -Ethinylestradiol-13C2, Ethinylestradiol-13C2	[2]
CAS Number	2483735-63-1	[2][3][4]
Molecular Formula	C ₁₈ ¹³ C ₂ H ₂₄ O ₂	[3]
Molecular Weight	298.39 g/mol	[3]
Unlabeled CAS	57-63-6	[4]

Physical and Chemical Properties

The known physical and chemical properties are summarized below. Data for the unlabeled parent compound is included for reference where specific data for the labeled compound is unavailable.

Property	Value	Source
Appearance	Off-white to light yellow solid	-
Purity (HPLC)	≥98%	[1][5]
Isotopic Enrichment	99%	-
Melting Point	180–186 °C (for unlabeled)	[6]
Solubility	Soluble in Ethanol (~30 mg/ml), DMSO (~20 mg/ml), DMF (~20 mg/ml)	[5]
UV/Vis	λ_{max} : 281 nm (for unlabeled)	[5]

Hazard Identification and Toxicology

There is conflicting information regarding the GHS classification of **Ethynyl Estradiol-13C2**. Some suppliers classify it as non-hazardous[2], while others provide classifications for the

parent compound, which should be considered the most relevant for safety purposes due to the identical core structure and biological activity. The toxicological properties of the stable isotope-labeled version are not expected to differ significantly from the parent compound.

GHS Classification (Based on Parent Compound Ethynyl Estradiol)

Hazard Class	Category	Hazard Statement	Source
Acute Toxicity, Oral	4	H302: Harmful if swallowed	[7]
Carcinogenicity	1B / 2	H350/H351: May cause/Suspected of causing cancer	[7][8]
Reproductive Toxicity	1A / 1B	H360: May damage fertility or the unborn child	[7][8]
Aquatic Toxicity (Acute)	1	H400: Very toxic to aquatic life	[7]
Aquatic Toxicity (Chronic)	1	H410: Very toxic to aquatic life with long lasting effects	[7]

Toxicological Data Summary

Test	Species	Route	Value	Source
LD50	Rat	Oral	960 mg/kg	[8]

A toxicology and carcinogenesis study by the National Toxicology Program (NTP) on the parent compound concluded that exposure to trace amounts of ethynyl estradiol may be related to the development of uterine stromal polyps in female rats and preputial and mammary gland tumors in male rats.[9]

Safe Handling and Storage Protocols

Due to its potency and hazardous nature, strict adherence to safety protocols is mandatory.

Engineering Controls:

- Work should be conducted in a designated area, within a certified chemical fume hood, to avoid inhalation of dust or aerosols.[\[10\]](#)
- Ensure adequate ventilation and provide accessible safety shower and eye wash stations.[\[2\]](#)

Personal Protective Equipment (PPE):

- Hand Protection: Wear impervious gloves (e.g., nitrile).[\[8\]](#)
- Eye Protection: Use chemical safety goggles.[\[11\]](#)
- Body Protection: Wear a lab coat.[\[10\]](#)
- Respiratory Protection: Not required if work is performed inside a fume hood.[\[10\]](#)

Handling Procedures:

- Avoid contact with skin, eyes, and clothing.[\[10\]](#)
- Avoid the formation of dust and aerosols.[\[10\]](#)
- Do not eat, drink, or smoke when using this product.[\[8\]](#)
- Wash hands thoroughly after handling.[\[8\]](#)

Storage Conditions:

Format	Temperature	Duration	Source
Powder	-20°C	3 years	[2]
In Solvent	-80°C	6 months	[2]
In Solvent	-20°C	1 month	[2]

Store in a tightly closed, light-resistant container in a dry and well-ventilated place.[6][11]



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Caption: A logical workflow for handling potent compounds like **Ethynyl Estradiol-13C2**.

First Aid and Emergency Procedures

- If Swallowed: Do NOT induce vomiting. Rinse mouth with water and call a physician immediately.[2]
- In Case of Skin Contact: Immediately remove contaminated clothing and rinse skin thoroughly with large amounts of water. Call a physician.[2]
- In Case of Eye Contact: Remove contact lenses if present. Flush eyes immediately with large amounts of water for at least 15 minutes, separating eyelids to ensure adequate flushing. Promptly call a physician.[2]
- If Inhaled: Relocate to fresh air. If breathing is difficult, provide cardiopulmonary resuscitation (CPR). Avoid mouth-to-mouth resuscitation.[2]
- Accidental Release: Evacuate personnel to safe areas. Wear full PPE. Avoid dust formation. Prevent leakage into drains. Absorb solutions with an inert material and dispose of contaminated material according to regulations.[2]

Experimental Protocols

Representative Protocol: Acute Oral Toxicity - Acute Toxic Class Method (OECD 423)

This protocol provides a general methodology for assessing the acute oral toxicity of a substance and is representative of how the LD50 value would be determined.^[12]

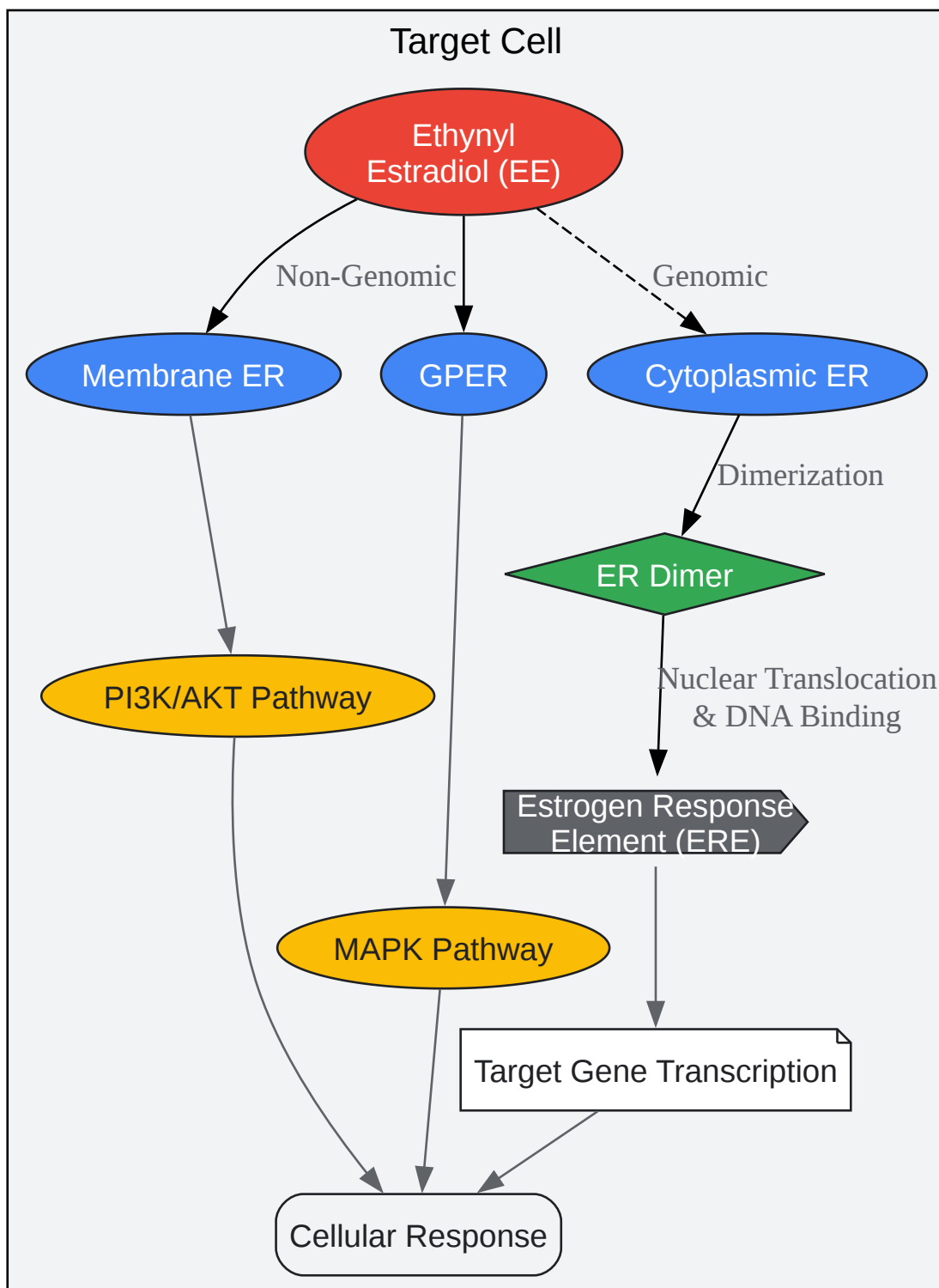
- **Principle:** The method involves a stepwise procedure using a small number of animals per step.^[13] Depending on the mortality rate, a decision is made to either dose the next step at a higher, lower, or the same concentration. The goal is to classify the substance based on its toxicity rather than determining a precise LD50.^[12]
- **Animal Selection:** Healthy, young adult rodents (typically female rats) are used. Animals are acclimatized to laboratory conditions before the study.
- **Dose Preparation and Administration:** The test substance is typically administered in a constant volume via gavage. The vehicle used (e.g., water, oil) should be non-toxic.^[12] Dosing starts with a concentration expected to produce some toxicity. Standard starting doses are 5, 50, 300, and 2000 mg/kg body weight.
- **Procedure:**
 - A group of three animals is dosed at the selected starting level.
 - If mortality occurs in two or three animals, the test is repeated with a lower dose.
 - If one animal dies, the test is repeated with the same dose.
 - If no animals die, the test is repeated with a higher dose.
- **Observation:** Animals are observed for mortality, clinical signs of toxicity (changes in skin, fur, eyes, and behavior), and body weight changes for at least 14 days.
- **Pathology:** A gross necropsy is performed on all animals at the end of the observation period.
- **Data Analysis:** The results allow for the classification of the substance into one of the GHS categories for acute oral toxicity.^[12]

Mechanism of Action: Estrogen Signaling Pathway

Ethynyl Estradiol exerts its biological effects by acting as an agonist for the estrogen receptor (ER).^[5] The binding of the ligand to the ER initiates a cascade of events through both genomic and non-genomic pathways to regulate gene expression.^{[14][15]}

- **Genomic Pathway (Classical):** Estrogen diffuses into the cell and binds to ER α or ER β in the cytoplasm or nucleus. This causes the receptor to dimerize and translocate to the nucleus, where it binds to Estrogen Response Elements (EREs) on the DNA, recruiting co-activators and initiating the transcription of target genes.^{[14][16]}
- **Non-Genomic Pathway:** A subpopulation of ERs located at the cell membrane can be rapidly activated by estrogen. This leads to the activation of second messenger cascades, such as the PI3K/AKT and MAPK pathways, which can modulate cellular functions and also influence gene expression indirectly.^{[15][17]}

Simplified Estrogen Signaling Pathways

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